

Neodymium Chloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Neodymium;chloride

CAS No.: 40603-46-1

Cat. No.: B14661563

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety and handling information for neodymium chloride (NdCl_3), a compound utilized in diverse applications ranging from laser technology and glass manufacturing to catalysis in organic synthesis. Given its increasing use in scientific research and drug development, a thorough understanding of its hazard profile and proper handling procedures is paramount to ensure personnel safety and prevent environmental contamination.

Hazard Identification and Classification

Neodymium chloride is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is crucial to understand its specific hazard classifications to implement appropriate safety measures.

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- H335: May cause respiratory irritation.[1][2][3][4][5][6]
- H303: May be harmful if swallowed.[1]

Signal Word: Warning[1][5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of anhydrous neodymium chloride is presented in the table below. These properties are essential for designing safe experimental and storage protocols.

Property	Value
Molecular Formula	NdCl ₃
Molecular Weight	250.60 g/mol [1][5][7]
Appearance	Mauve-colored powder/crystals[8]
Melting Point	784 °C (1443 °F)[1][7]
Boiling Point	1600 °C (2912 °F)[1][8]
Density	4.134 g/cm ³ [1][7]
Solubility	Soluble in water and ethanol[1][8]

Note: Neodymium chloride is hygroscopic and readily absorbs water from the air to form the hexahydrate (NdCl₃·6H₂O).[2][3][8]

Toxicological Data

The acute toxicity of neodymium chloride has been evaluated in various animal models. The following table summarizes the available LD₅₀ (median lethal dose) data, providing a quantitative measure of its acute toxicity.

Route of Administration	Test Species	LD ₅₀ Value
Oral	Mouse	3692 mg/kg[1]
Intravenous	Rat	3.5 mg/kg[1]
Intraperitoneal	Rat	150 mg/kg[1]
Intraperitoneal	Guinea Pig	140 mg/kg[1]
Subcutaneous	Rat	150 mg/kg (LDLo)[1]
Subcutaneous	Guinea Pig	243 mg/kg[1]
Subcutaneous	Frog	434 mg/kg[1]

Draize Test (Irritation Data):

- Skin (Rabbit): 500 mg/24H - Mild irritation.[1][8][9]
- Eye (Rabbit): 50 mg - Mild irritant.[1]

While substances with an oral LD₅₀ above 2 g/kg are generally considered non-toxic, the data indicates that neodymium chloride can be harmful, particularly through parenteral routes of administration.[8]

Experimental Protocols

Standard Draize Test for Skin and Eye Irritation

The Draize test is a standardized method for assessing the irritation potential of a substance. The following provides a generalized methodology based on the cited data.

Objective: To evaluate the potential of neodymium chloride to cause skin and eye irritation.

Materials:

- Neodymium chloride
- Albino rabbits

- Physiological saline
- Occlusive dressings
- Topical anesthetic (for eye tests)

Skin Irritation Protocol:

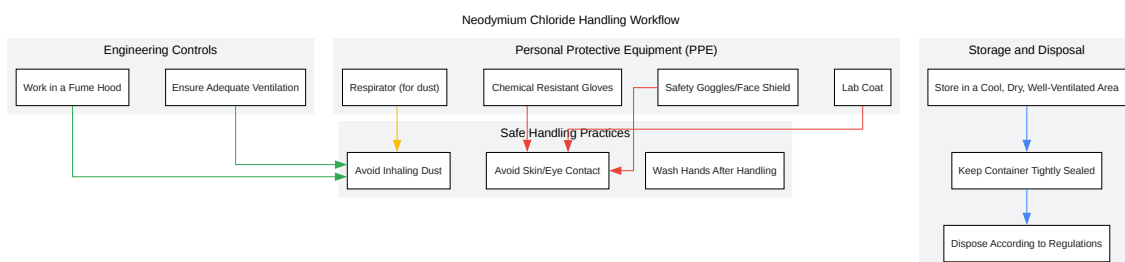
- A small area of the rabbit's back is clipped free of fur.
- A dose of 500 mg of neodymium chloride is applied to the clipped skin.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- The area is covered with an occlusive dressing for a period of 24 hours.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- After 24 hours, the dressing is removed, and the skin is evaluated for signs of erythema (redness) and edema (swelling) at specified time points.
- Observations are scored according to a standardized scale.

Eye Irritation Protocol:

- A dose of 50 mg of neodymium chloride is instilled into the conjunctival sac of one eye of the rabbit.[\[1\]](#) The other eye serves as a control.
- The eyelids are held together for a few seconds to prevent loss of the substance.
- The eyes are examined for signs of corneal opacity, iris lesions, and conjunctival redness and swelling at specified intervals (e.g., 1, 24, 48, and 72 hours) after application.
- Observations are scored according to a standardized scale.

Safety and Handling Precautions

A systematic approach to handling neodymium chloride is essential to minimize risk. The following diagram illustrates the logical flow of safety precautions.



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Caption: Logical flow of safety precautions for handling neodymium chloride.

First Aid Measures

In the event of exposure to neodymium chloride, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to flush under the eyelids.[1] Seek immediate medical attention.[1]
Skin Contact	Wash the affected area with soap and water.[1] Remove contaminated clothing. Seek medical attention if irritation persists.[1]
Inhalation	Remove the individual to fresh air.[1] Monitor for respiratory distress. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting unless directed by medical personnel.[1] If the person is conscious, give them water to drink.[1] Seek immediate medical attention.[1]

Accidental Release and Disposal

Proper containment and disposal of neodymium chloride waste are necessary to prevent environmental contamination.

Accidental Release:

- **Evacuate Personnel:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Personal Protection:** Wear appropriate personal protective equipment (PPE), including a respirator, chemical-resistant gloves, and safety goggles.[1]
- **Containment:** Avoid generating dust.[1][4] Small spills can be mixed with an inert absorbent material like vermiculite or sodium carbonate and swept up.[1][6]
- **Cleanup:** Place the spilled material into a suitable, sealed container for disposal.[5]

- Decontamination: Wash the spill site after material pickup is complete.[\[2\]](#)

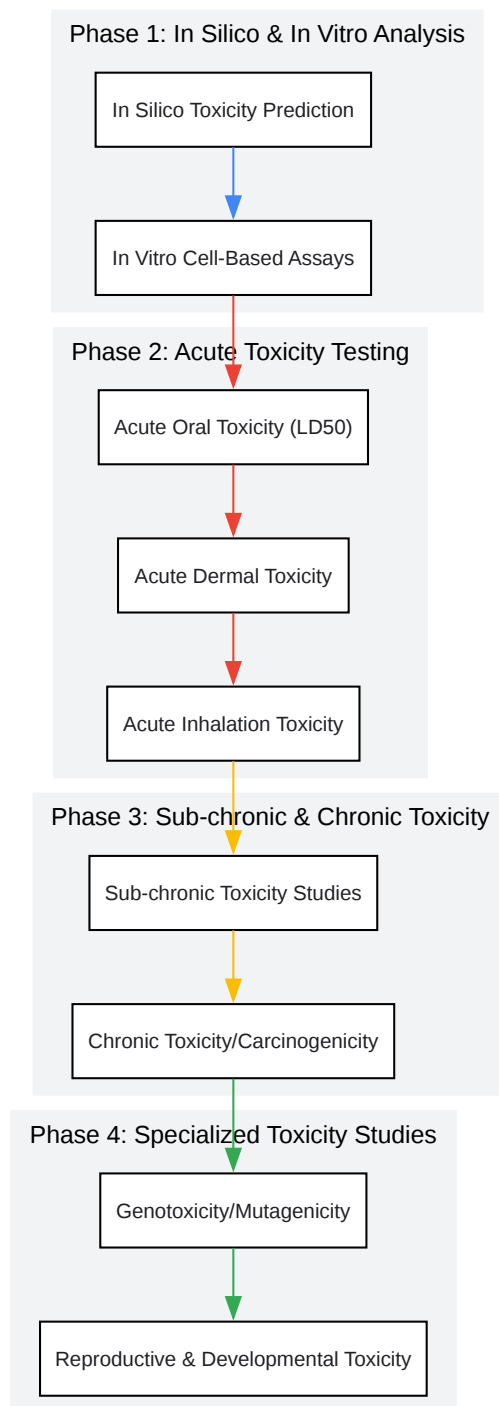
Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.[\[10\]](#)
- It is recommended to use a licensed professional waste disposal service.[\[5\]](#)

Logical Workflow for a Chemical Toxicity Assessment

The following diagram illustrates a typical workflow for assessing the toxicity of a chemical compound like neodymium chloride.

Chemical Toxicity Assessment Workflow



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Caption: A generalized workflow for assessing chemical toxicity.

This guide provides a comprehensive overview of the safety and handling precautions for neodymium chloride. It is imperative that all personnel handling this chemical are thoroughly familiar with this information and have access to the appropriate safety equipment. Always consult the specific Safety Data Sheet (SDS) for the product you are using for the most detailed and up-to-date information.

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References

- 1. prochemonline.com [prochemonline.com]
- 2. Neodymium Chloride SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. fishersci.ie [fishersci.ie]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. prochemonline.com [prochemonline.com]
- 7. NdCl₃ - 塩化ネオジム(III) [sigmaaldrich.com]
- 8. Neodymium(III) chloride - Wikipedia [en.wikipedia.org]
- 9. Neodymium Chloride Solution SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 10. [Itschem.com](https://itschem.com) [[Itschem.com](https://itschem.com)]
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